

NSC265473: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: NSC265473

Cat. No.: B1680207

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **NSC265473**, a compound widely recognized in the scientific community by its alternative name, 2,2'-dithiobis(5-nitropyridine) (DTNP). While not typically investigated as a modulator of specific signaling pathways, its utility as a highly specific chemical probe for the quantification of sulfhydryl groups has made it an indispensable tool in biochemical and pharmaceutical research. This document outlines its alternative names and synonyms, details a key experimental protocol for its use, and provides visual representations of its chemical reactivity and experimental workflow.

Alternative Names and Synonyms

NSC265473 is known by a variety of names and identifiers across different chemical and biological databases. A structured summary of these is provided below for easy reference.

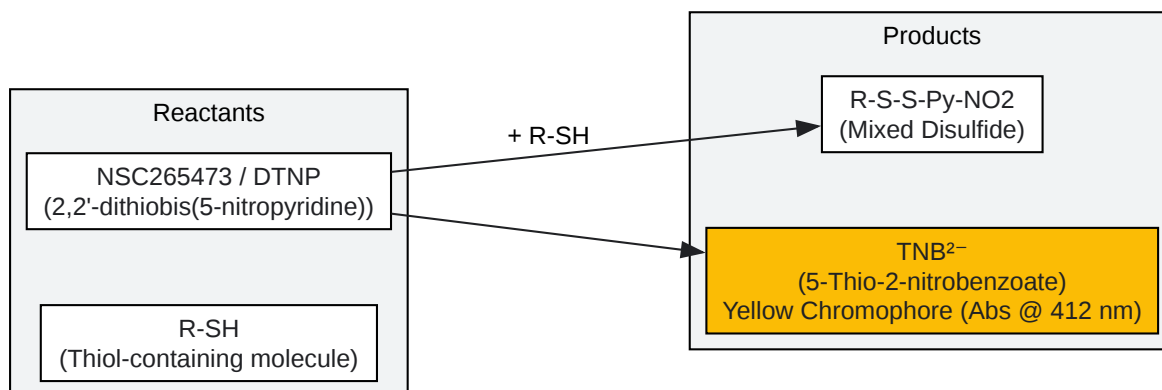
Identifier Type	Identifier
NSC Number	NSC265473, NSC-677436, NSC 149336
Common Name	2,2'-dithiobis(5-nitropyridine)
Abbreviation	DTNP, DTBNP, 2,2-DNP
IUPAC Name	5-nitro-2-[(5-nitropyridin-2-yl)disulfanyl]pyridine
Synonyms	Bis(5-nitro-2-pyridyl) disulfide, 1,2-Bis(5-nitropyridin-2-yl)disulfane, 5,5'-Dinitro-2,2'-dipyridyl disulfide, 5,5'-Dinitro-2,2'-dithiodipyridine
CAS Number	2127-10-8
EC Number	218-344-7
PubChem CID	16474
SMILES	<chem>C1=CC(=NC=C1--INVALID-LINK--[O-])SSC2=NC=C(C=C2)--INVALID-LINK--[O-]</chem>

Core Application: Quantification of Thiol Groups (Ellman's Test)

The primary application of **NSC265473** (DTNP) is in the quantification of free sulfhydryl (thiol) groups in peptides, proteins, and other biological samples. This colorimetric assay, commonly known as Ellman's Test, relies on the chemical reaction between DTNP and a thiol group.

Reaction Mechanism

DTNP is a symmetrical disulfide. In the presence of a free thiol group (R-SH), a thiol-disulfide exchange reaction occurs. The disulfide bond in DTNP is cleaved, and a mixed disulfide is formed between the sample's thiol and one of the 5-nitro-2-thiopyridine moieties. The other moiety is released as the 5-thio-2-nitrobenzoic acid (TNB²⁻) anion, which is a chromophore with a strong absorbance at 412 nm. The intensity of the yellow color produced is directly proportional to the concentration of thiol groups in the sample.



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Caption: Chemical reaction of **NSC265473** (DTNP) with a thiol (R-SH).

Experimental Protocols

Protocol: Quantification of Thiol Groups using Ellman's Test

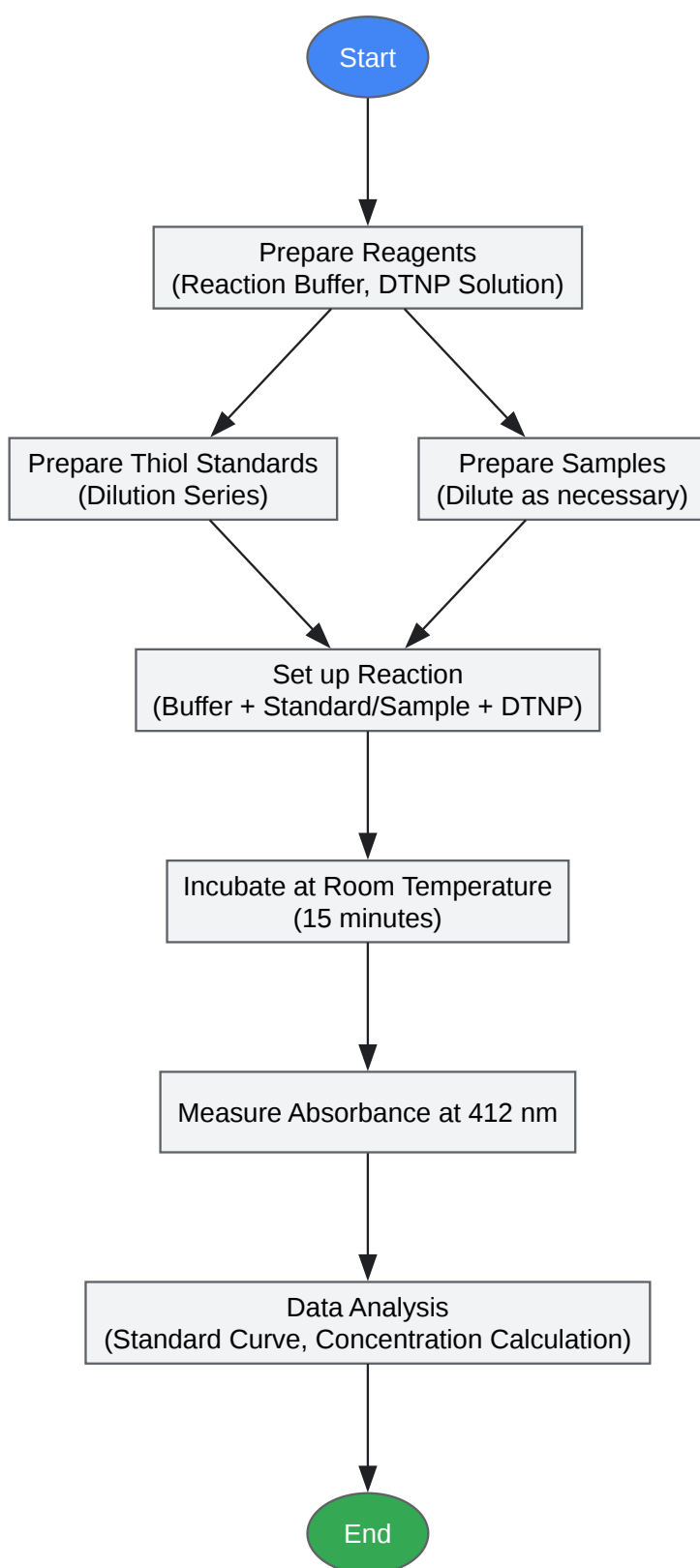
This protocol provides a general procedure for the colorimetric quantification of free thiol groups in a sample using **NSC265473** (DTNP).

Materials:

- Reaction Buffer: 0.1 M sodium phosphate, pH 8.0.
- DTNP Solution (Ellman's Reagent): Dissolve 4 mg of DTNP in 1 mL of Reaction Buffer. This solution should be prepared fresh.
- Thiol Standard: A solution of a known concentration of a thiol-containing compound (e.g., L-cysteine) in Reaction Buffer to generate a standard curve.
- Sample: The solution containing the unknown concentration of thiol groups.
- UV-Vis Spectrophotometer and cuvettes.

Procedure:

- **Prepare Standards:** Prepare a dilution series of the thiol standard in the Reaction Buffer. A typical concentration range might be from 0 to 100 μM .
- **Prepare Samples:** Dilute the sample with Reaction Buffer to ensure the absorbance reading will fall within the linear range of the standard curve.
- **Reaction Setup:**
 - In a cuvette or a 96-well plate, add a defined volume of the Reaction Buffer.
 - Add a specific volume of the standard or sample to the cuvette/well.
 - Add a small volume of the DTNP solution to initiate the reaction. A typical final volume might be 1 mL.
- **Incubation:** Incubate the reaction mixture at room temperature for 15 minutes to allow for complete color development.
- **Measurement:** Measure the absorbance of the solution at 412 nm using a spectrophotometer. Use the Reaction Buffer as a blank.
- **Data Analysis:**
 - Subtract the absorbance of the blank from the absorbance of the standards and samples.
 - Plot the absorbance of the standards versus their known concentrations to generate a standard curve.
 - Determine the concentration of thiol groups in the sample by interpolating its absorbance value on the standard curve.



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Caption: Experimental workflow for thiol quantification using Ellman's Test.

Other Notable Applications

Beyond its primary use in thiol quantification, **NSC265473** has also been employed in more specialized applications within peptide and protein chemistry:

- **Cysteine-Activating Reagent:** It can be used to activate cysteine residues in proteins, facilitating the study of their structure and function.
- **Deprotection of Selenocysteine:** DTNP is effective in deprotection assays for peptides containing the rare amino acid selenocysteine.

Conclusion

NSC265473, more commonly known as 2,2'-dithiobis(5-nitropyridine) or DTNP, is a versatile chemical reagent with significant applications in biochemical research. Its primary utility lies in the reliable and straightforward quantification of free sulfhydryl groups through the well-established Ellman's Test. While not a modulator of specific signaling pathways, its role as a critical tool for protein and peptide analysis makes it a valuable compound for researchers in the fields of biochemistry, drug discovery, and analytical chemistry. The detailed protocols and understanding of its chemical reactivity provided in this guide are intended to support its effective application in a laboratory setting.

- To cite this document: BenchChem. [NSC265473: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1680207#nsc265473-alternative-names-and-synonyms\]](https://www.benchchem.com/product/b1680207#nsc265473-alternative-names-and-synonyms)

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